

A Comparative Guide to the Bioavailability of Pine Bark Extract Formulations

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Pine bark extract*

CAS No.: *133248-87-0*

Cat. No.: *B1178680*

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The therapeutic potential of **pine bark extract**, rich in procyanidins and other polyphenols, is a subject of growing interest in the scientific community. However, the efficacy of these extracts is intrinsically linked to the bioavailability of their active constituents. This guide provides a comparative overview of the bioavailability of different commercial **pine bark extract** formulations, supported by available experimental data. While comprehensive comparative studies are limited, this document synthesizes the existing evidence to inform research and development.

Comparative Bioavailability of Pine Bark Extract Formulations

Pine bark extracts are available in various formulations, with the most extensively studied being Pycnogenol®. Other notable formulations include Enzogenol® and Oligopin®. The bioavailability of these extracts is determined by the absorption, metabolism, and excretion of their constituent polyphenols, such as catechins, taxifolin, ferulic acid, and their metabolites.

Key Pharmacokinetic Parameters

The bioavailability of a compound is typically assessed by measuring its concentration in the blood plasma over time after administration. The key parameters are:

- Cmax: The maximum concentration of the compound in the plasma.
- Tmax: The time at which Cmax is reached.
- AUC (Area Under the Curve): The total exposure to the compound over time.

Currently, detailed in vivo pharmacokinetic data is primarily available for Pycnogenol®.

Data Presentation: Pharmacokinetic Parameters of Pycnogenol® Constituents

The following table summarizes the pharmacokinetic data for several key components and a major metabolite of Pycnogenol® after oral administration in healthy volunteers. This data is derived from a study by Grimm et al. (2006), where volunteers received a single 300 mg dose of Pycnogenol®.[\[1\]](#)[\[2\]](#)

Compound	Dose (mg)	Cmax (ng/mL)	Tmax (h)	AUC (ng·h/mL)
Caffeic Acid	0.525	4.1 ± 2.1	1.1 ± 0.2	11.2 ± 5.6
Ferulic Acid	0.975	7.2 ± 3.5	0.8 ± 0.3	49.3 ± 27.2
Taxifolin	4.31	1.5 ± 0.7	8.0 ± 2.5	13.9 ± 6.4
Catechin	Not specified	10.3 ± 6.2	1.4 ± 0.5	Not determined
M1 Metabolite*	Not applicable	22.8 ± 12.4	10.1 ± 1.9	Not determined

Note: M1 is δ -(3,4-dihydroxy-phenyl)- γ -valerolactone, a metabolite formed from the breakdown of procyanidins by gut microbiota.[\[1\]](#)[\[2\]](#)

Comparative Insights on Other Formulations:

- **Enzogenol®**: This extract is derived from the bark of the New Zealand *Pinus radiata*. It is standardized to contain over 80% proanthocyanidins.[3] While specific in vivo pharmacokinetic data such as C_{max} and T_{max} are not readily available in published literature, in vitro studies have demonstrated its ability to inhibit α -amylase and α -glucosidase, suggesting a potential role in modulating glucose absorption.[3][4] The manufacturers claim it has "better absorption" due to a mechanical fractionation process, but peer-reviewed comparative bioavailability studies are needed to substantiate this.[5]
- **Oligopin®**: This French maritime **pine bark extract** is characterized by a high concentration of low-molecular-weight procyanidins (oligomeric procyanidins) and a low tannin content.[6] The rationale behind this formulation is that smaller procyanidin oligomers may be more readily absorbed. However, like Enzogenol®, there is a lack of published, peer-reviewed studies detailing its in vivo pharmacokinetic profile in humans.

Experimental Protocols

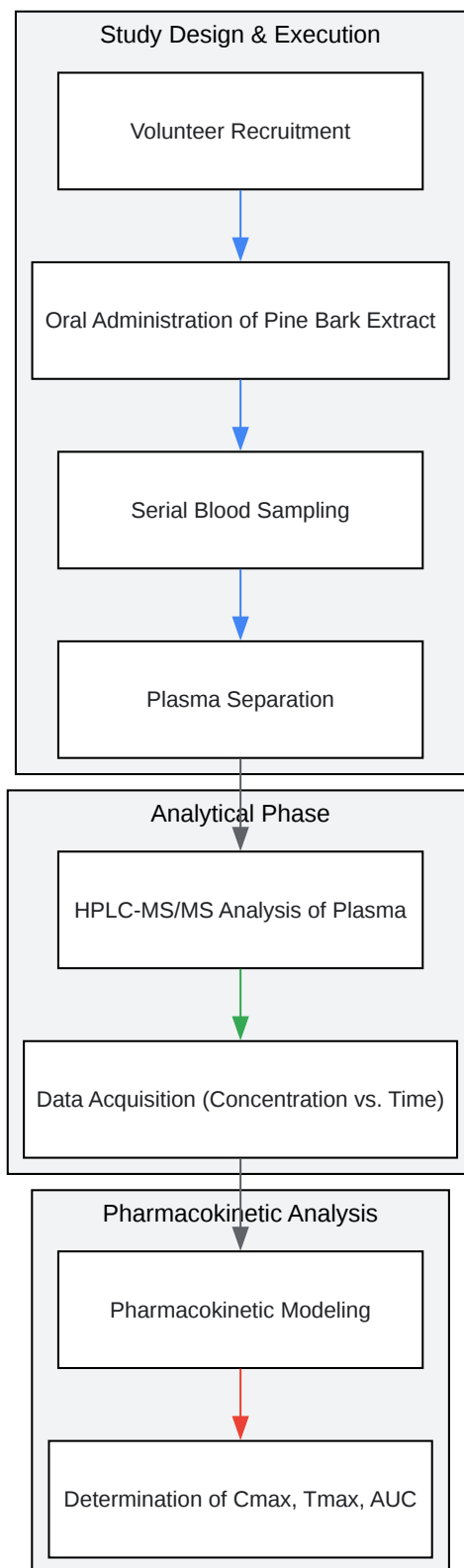
The following section outlines a typical experimental protocol for a human pharmacokinetic study of a **pine bark extract**, based on the methodology from Grimm et al. (2006).[1][2]

Study Design:

- **Participants**: A cohort of healthy human volunteers.
- **Administration**: Oral administration of a single dose of the **pine bark extract** formulation.
- **Blood Sampling**: Collection of venous blood samples at multiple time points before and after administration (e.g., 0, 0.5, 1, 1.5, 2, 4, 6, 8, 10, 12, and 24 hours post-ingestion).
- **Sample Processing**: Plasma is separated from the blood samples by centrifugation.
- **Analytical Method**: Quantification of the target analytes (parent compounds and metabolites) in the plasma samples is typically performed using High-Performance Liquid Chromatography (HPLC) coupled with a suitable detector, such as a UV or mass spectrometry (MS) detector.
- **Pharmacokinetic Analysis**: The plasma concentration-time data for each analyte is used to calculate the key pharmacokinetic parameters (C_{max}, T_{max}, AUC).

Mandatory Visualizations

Experimental Workflow for a Bioavailability Study

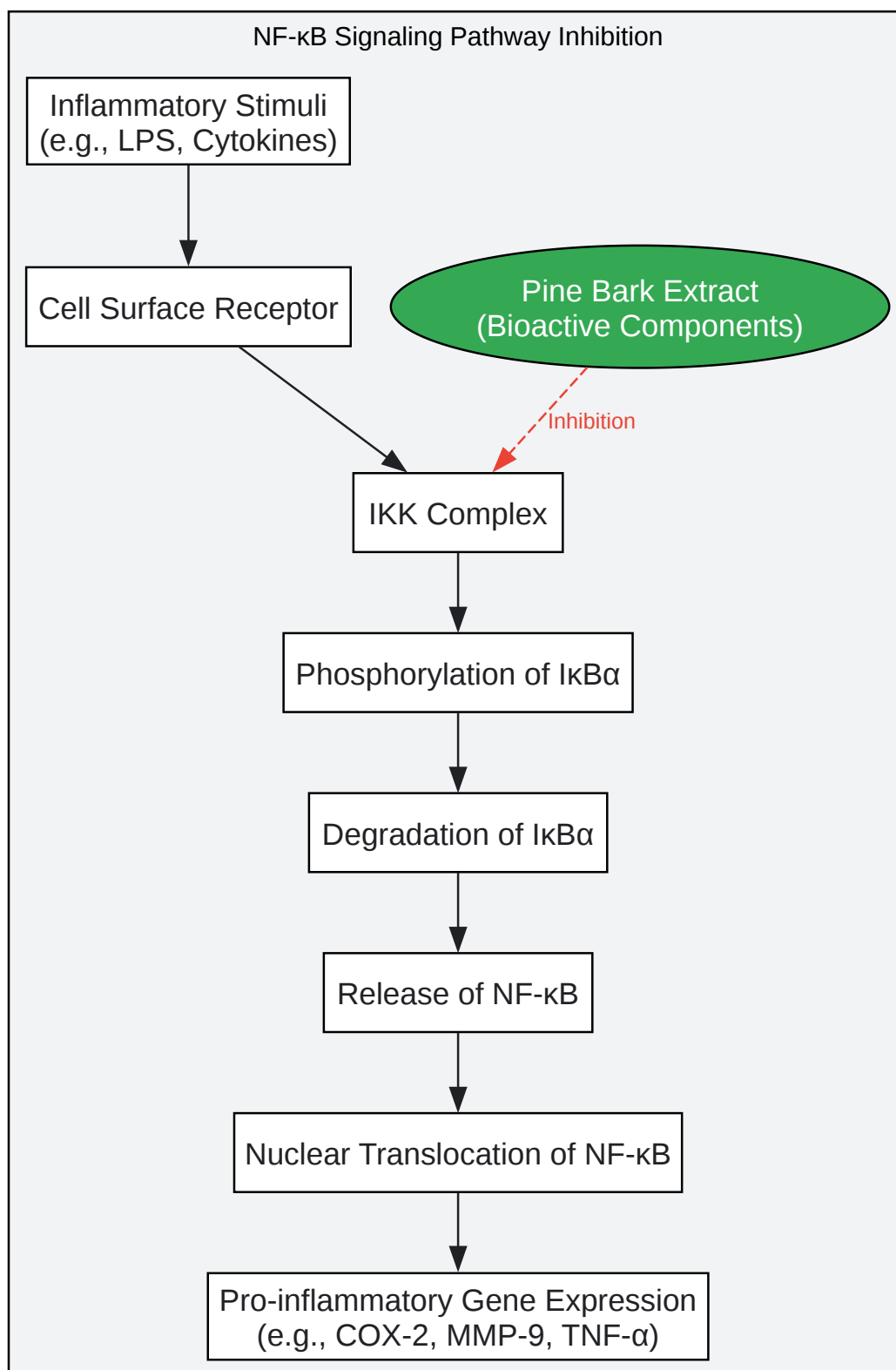


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Caption: Experimental workflow for a human bioavailability study of **pine bark extract**.

Signaling Pathways Modulated by Pine Bark Extract

Pine bark extracts have been shown to exert their biological effects, at least in part, by modulating key signaling pathways involved in inflammation and oxidative stress. One of the most well-documented is the inhibition of the pro-inflammatory NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) pathway.^{[7][8]}



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- To cite this document: BenchChem. [A Comparative Guide to the Bioavailability of Pine Bark Extract Formulations]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1178680/docs#a-comparative-guide-to-the-bioavailability-of-pine-bark-extract-formulations>]

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